Introduction: The Strategic Importance of Substituted Benzenethiols

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Compound of Interest

Compound Name:	*2-Bromo-4-methylbenzenethiol*
CAS No.:	*14395-53-0*
Cat. No.:	*B080544*

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In the landscape of modern drug discovery and materials science, aromatic thiols, or thiophenols, represent a class of highly versatile chemical intermediates. Their unique reactivity, centered on the nucleophilic sulfur atom, allows for a vast array of chemical transformations. When further functionalized with substituents on the aromatic ring, these molecules become powerful building blocks for constructing complex molecular architectures with tailored electronic and steric properties. **2-Bromo-4-methylbenzenethiol** is an exemplar of such a strategic building block, combining the reactivity of the thiol with the modulating effects of a methyl group and the synthetically useful halogen handle of bromine. The presence of bromine, in particular, is a well-established strategy in medicinal chemistry to enhance pharmacological properties such as binding affinity and metabolic stability.[1]

This guide, intended for researchers and drug development professionals, provides a comprehensive overview of **2-Bromo-4-methylbenzenethiol**, from its fundamental structural and chemical properties to its synthesis, reactivity, and potential applications. It is designed to serve not merely as a repository of data, but as a practical resource, explaining the causality behind experimental choices and providing actionable protocols.

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Part 1: IUPAC Nomenclature and Structural Elucidation

The systematic naming of a substituted benzene ring follows a clear set of priority rules defined by the International Union of Pure and Applied Chemistry (IUPAC). For the compound in question, the thiol (-SH) group is the principal functional group and is assigned the highest priority, dictating the locant "1" on the benzene ring. The remaining substituents are then numbered to give them the lowest possible locants.

Following these rules, the substituents are:

- Thiol (-SH) at C1
- Bromo (-Br) at C2
- Methyl ($-CH_3$) at C4

Therefore, the unambiguous IUPAC name for this compound is **2-Bromo-4-methylbenzenethiol**. It is crucial to use the correct nomenclature to avoid confusion with its isomers, such as 4-Bromo-2-methylbenzenethiol.

The structural arrangement of these functional groups imparts specific electronic characteristics to the molecule. The methyl group is a weak electron-donating group, while the bromine atom is an electron-withdrawing group via induction but a weak deactivator in electrophilic aromatic substitution. The interplay of these effects, along with the thiol group, governs the molecule's reactivity and physicochemical properties.

Caption: Molecular structure of **2-Bromo-4-methylbenzenethiol**.

Part 2: Physicochemical Properties

The physical and chemical properties of **2-Bromo-4-methylbenzenethiol** are critical for its handling, reaction setup, and application, particularly in drug development where factors like solubility and lipophilicity are paramount. While extensive experimental data for this specific compound is not widely published, reliable computational models provide valuable estimates.

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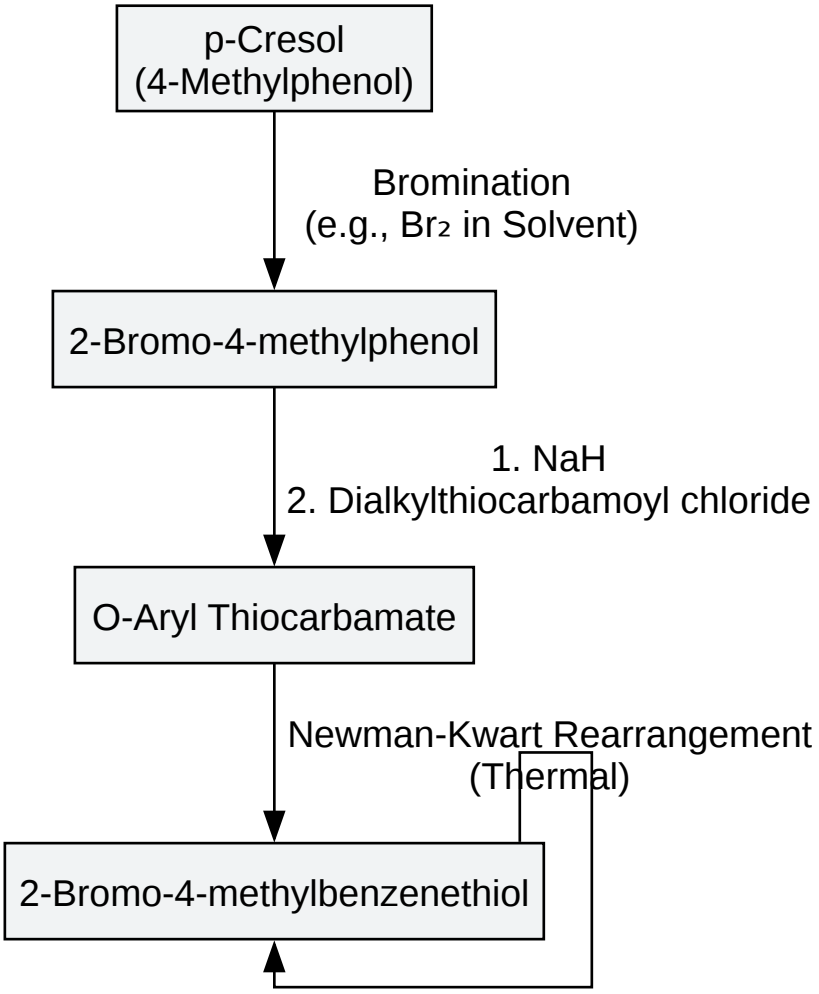
Property	Value	Source
Molecular Formula	C_7H_7BrS	PubChem[2]
Molecular Weight	203.10 g/mol	PubChem[2]
XLogP3	3.1	PubChem[2]
Hydrogen Bond Donor Count	1	PubChem[2]
Hydrogen Bond Acceptor Count	1	PubChem[2]
Topological Polar Surface Area	1 $Å^2$	PubChem[2]
CAS Number	14395-53-0	Sigma-Aldrich[3]

The XLogP3 value of 3.1 indicates a significant degree of lipophilicity, suggesting good solubility in organic solvents and potential for membrane permeability in biological systems. The presence of a single hydrogen bond donor (the thiol proton) and acceptor (the sulfur atom) allows for moderate hydrogen bonding interactions. The acidity of the thiol proton is a key chemical property, making the molecule susceptible to deprotonation under basic conditions to form a potent thiolate nucleophile.

Part 3: Synthesis and Manufacturing

A robust and scalable synthesis is essential for the practical application of any chemical intermediate. While multiple synthetic routes to **2-Bromo-4-methylbenzenethiol** are conceivable, a highly plausible and efficient pathway starts from the readily available industrial chemical, p-cresol (4-methylphenol). This multi-step synthesis involves a regioselective bromination followed by conversion of the phenolic hydroxyl group to the desired thiol.

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Caption: Proposed synthetic workflow for **2-Bromo-4-methylbenzenethiol**.

Experimental Protocol: Synthesis via Newman-Kwart Rearrangement

This protocol is based on well-established transformations of phenols to thiophenols. The Newman-Kwart rearrangement is a reliable method for this conversion.

Step 1: Regioselective Bromination of p-Cresol[4][5]

- Rationale: The hydroxyl group of p-cresol is a strong ortho-, para-director. As the para position is blocked by the methyl group, bromination occurs selectively at one of the ortho

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positions. Controlling the reaction conditions (low temperature, non-polar solvent) is key to preventing over-bromination.

- Procedure:
  - Dissolve 1 mole of p-cresol in a suitable solvent such as chlorobenzene or dichloromethane in a reaction vessel equipped with a stirrer and dropping funnel.
  - Cool the mixture to 0-5 °C in an ice bath.
  - Slowly add 1 mole of bromine (Br_2) dropwise over 2 hours, maintaining the temperature below 10 °C. The reaction should be performed in the absence of light to prevent radical side reactions.[5]
  - After the addition is complete, allow the reaction to stir for an additional hour at room temperature.
  - Wash the reaction mixture with an aqueous solution of sodium bisulfite to quench any remaining bromine, followed by water and brine.
  - Dry the organic layer over anhydrous sodium sulfate, filter, and remove the solvent under reduced pressure.
  - Purify the crude 2-bromo-4-methylphenol by vacuum distillation or recrystallization.

Step 2: Conversion to Thiol via Newman-Kwart Rearrangement

- Rationale: This two-part conversion first involves forming an O-aryl thiocarbamate, which then rearranges upon heating to the more thermodynamically stable S-aryl isomer. Subsequent hydrolysis yields the target thiophenol.
- Procedure:
  - Formation of the Thiocarbamate: In a flame-dried flask under an inert atmosphere (e.g., nitrogen), suspend sodium hydride (1.1 equivalents) in anhydrous DMF.
  - Add a solution of 2-bromo-4-methylphenol (1 equivalent) in DMF dropwise at 0 °C. Stir until hydrogen evolution ceases.

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- Add N,N-dimethylthiocarbamoyl chloride (1.1 equivalents) and allow the reaction to warm to room temperature and stir for 12-16 hours.
- Quench the reaction by carefully adding water and extract the product with ethyl acetate. Wash the organic layer with water and brine, dry over sodium sulfate, and concentrate to yield the crude O-(2-bromo-4-methylphenyl) dimethylthiocarbamate.
- Rearrangement and Hydrolysis: Heat the crude thiocarbamate neat or in a high-boiling solvent (e.g., diphenyl ether) to 200-250 °C. Monitor the reaction by TLC until the starting material is consumed.
- Cool the reaction mixture and dissolve it in a mixture of ethanol and aqueous sodium hydroxide.
- Reflux the mixture for 4-6 hours to hydrolyze the S-aryl thiocarbamate.
- Cool the reaction, dilute with water, and acidify with concentrated HCl to precipitate the crude thiol.
- Extract the product with ether, wash with brine, dry over sodium sulfate, and purify by vacuum distillation to yield **2-Bromo-4-methylbenzenethiol**.

Part 4: Chemical Reactivity and Derivatization

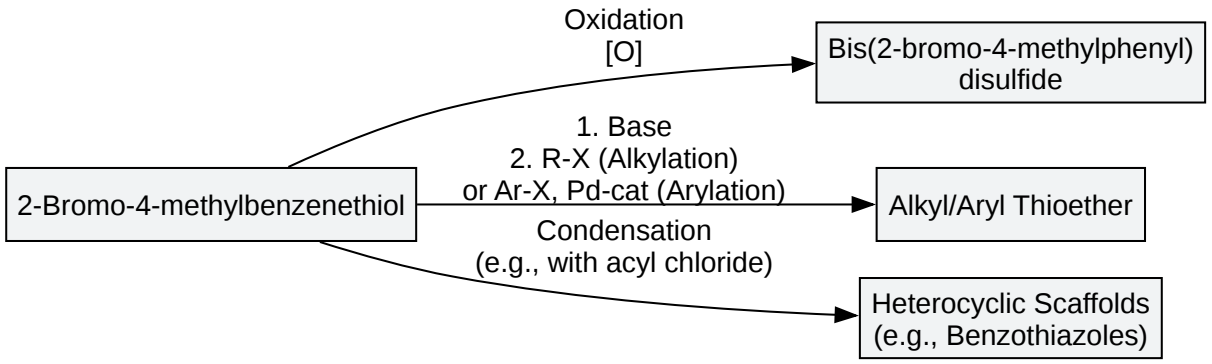
The reactivity of **2-Bromo-4-methylbenzenethiol** is dominated by the nucleophilic character of the sulfur atom. This allows for a wide range of derivatizations, making it a valuable precursor for more complex molecules.

1. Oxidation to Disulfides: Thiols are readily oxidized to disulfides. This reaction can be achieved with mild oxidizing agents like iodine, hydrogen peroxide, or even exposure to air.[6] This transformation is often reversible, providing a way to protect the thiol group.

2. S-Alkylation and S-Arylation: The thiolate anion, formed by deprotonation with a base, is a powerful nucleophile that readily participates in S_N2 reactions with alkyl halides to form thioethers. It can also engage in transition-metal-catalyzed cross-coupling reactions with aryl halides to form diaryl sulfides.

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3. Synthesis of Heterocycles: The thiol group, often in conjunction with another functional group on a reaction partner, is instrumental in building heterocyclic rings. For instance, condensation with derivatives of carboxylic acids can lead to the formation of benzothiazoles, a scaffold of significant interest in medicinal chemistry.[1]



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Caption: Key reaction pathways for **2-Bromo-4-methylbenzenethiol**.

Part 5: Applications in Research and Drug Development

The utility of **2-Bromo-4-methylbenzenethiol** in a research context is primarily as a sophisticated building block for synthesizing high-value target molecules.

- Medicinal Chemistry: The incorporation of a brominated aromatic scaffold is a common tactic in drug design. The bromine atom can act as a "heavy atom" to enhance binding affinity through halogen bonding and can improve the pharmacokinetic profile of a drug candidate. Molecules derived from substituted thiophenols are investigated for a wide range of biological activities, including as anticancer, anti-inflammatory, and antimicrobial agents.[1][7] For example, thienopyrimidine scaffolds, which can be synthesized from precursors like **2-Bromo-4-methylbenzenethiol**, are known dual topoisomerase I/II inhibitors for cancer therapy.[7] Derivatives of natural bromophenols have also shown significant antioxidant and anticancer potential.[8]

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- Organic Synthesis: The bromine atom serves as a versatile functional handle for further modification, most commonly through metal-catalyzed cross-coupling reactions (e.g., Suzuki, Sonogashira, Buchwald-Hartwig). This allows for the late-stage introduction of carbon-carbon or carbon-heteroatom bonds, enabling the rapid generation of molecular libraries for screening.

Part 6: Spectroscopic Signature

Unambiguous characterization of **2-Bromo-4-methylbenzenethiol** relies on a combination of spectroscopic techniques. Based on its structure, the following spectral features are expected:

Technique	Expected Features
^{1}H NMR	- A singlet for the thiol proton (-SH), typically in the range of 3-4 ppm. - A singlet for the methyl protons (-CH_3) around 2.3 ppm. - Three distinct signals in the aromatic region (approx. 7.0-7.5 ppm), corresponding to the three protons on the benzene ring. Their splitting patterns (doublets, doublet of doublets) would be characteristic of the 1,2,4-substitution pattern.
^{13}C NMR	- A signal for the methyl carbon around 20 ppm. - Six distinct signals in the aromatic region (approx. 110-140 ppm), including the carbon atoms bonded to bromine, sulfur, and the methyl group, each with a characteristic chemical shift.
IR Spectroscopy	- A weak S-H stretching band around 2550-2600 cm^{-1}. - C-H stretching bands for the aromatic and methyl groups just above and below 3000 cm^{-1}, respectively. - Aromatic C=C stretching bands in the 1450-1600 cm^{-1} region. - A C-Br stretching band in the fingerprint region.
Mass Spectrometry	- A characteristic molecular ion peak (M^+) and an M+2 peak of nearly equal intensity, which is the isotopic signature of a molecule containing one bromine atom.

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Part 7: Safety and Handling

GHS Hazard Classification: Based on data for structurally similar compounds, **2-Bromo-4-methylbenzenethiol** is expected to be hazardous. The GHS classifications for the closely related 4-bromo-2-methylbenzenethiol include:

- H302: Harmful if swallowed[2]
- H312: Harmful in contact with skin[2]
- H315: Causes skin irritation[2]
- H318: Causes serious eye damage[2]
- H332: Harmful if inhaled[2]

Handling and Personal Protective Equipment (PPE):

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.[9]
- Personal Protective Equipment:
  - Eye/Face Protection: Wear chemical safety goggles and/or a face shield.[9]
  - Skin Protection: Wear chemically resistant gloves (e.g., nitrile) and a lab coat. Avoid prolonged or repeated skin contact.[9]
  - Respiratory Protection: If ventilation is inadequate, use a NIOSH/MSHA-approved respirator with an organic vapor cartridge.[9]
- Hygiene Measures: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[10]

Storage and Disposal:

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place. Keep away from oxidizing agents and sources of ignition.[11]

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- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[11]

References

- (Note: This is a related compound, used for general context)
- (Note: General SDS example)
- (Note: This is a related compound, used for general context on synthesis and analysis)
- 10][12]thieno[2,3-d]pyrimidines...
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